

# Essential Safety and Operational Guide for Methyl tetrahydro-2H-pyran-3-carboxylate

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## Compound of Interest

Compound Name: *Methyl tetrahydro-2H-pyran-3-carboxylate*

Cat. No.: B177482

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl tetrahydro-2H-pyran-3-carboxylate** (CAS No: 18729-20-9). Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

## Immediate Safety Information

**Methyl tetrahydro-2H-pyran-3-carboxylate** is classified as a combustible liquid and can cause serious eye irritation.[\[1\]](#) All personnel must be familiar with the following immediate safety measures.

## Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure. The following must be worn at all times when handling this chemical:

- Eye and Face Protection: Chemical splash goggles are mandatory.[\[2\]](#) For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[1\]](#)[\[2\]](#) Standard safety glasses are not sufficient.
- Hand Protection: Chemical-resistant gloves are required. While specific permeation data for this compound is not readily available, nitrile or butyl rubber gloves are generally

recommended for handling esters and ethers.[\[3\]](#) Gloves must be inspected for integrity before each use and replaced immediately if contaminated or damaged.[\[1\]](#)

- **Body Protection:** A flame-resistant laboratory coat must be worn and kept buttoned.[\[4\]](#)[\[5\]](#) Ensure legs are fully covered by wearing long pants and closed-toe shoes.[\[4\]](#)
- **Respiratory Protection:** All handling of this chemical should be conducted within a certified chemical fume hood to minimize inhalation of vapors.[\[1\]](#)[\[4\]](#)[\[5\]](#) If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.

## First Aid Measures

In the event of exposure, immediate action is crucial:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[\[1\]](#)[\[2\]](#) Seek immediate medical attention.[\[1\]](#)
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[\[1\]](#)[\[2\]](#)
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention.[\[1\]](#)
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[1\]](#)

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Methyl tetrahydro-2H-pyran-3-carboxylate** is essential for safety and experimental success.

## Preparation

- **Risk Assessment:** Conduct a thorough risk assessment for the planned experiment, identifying all potential hazards.

- **Gather Materials:** Ensure all necessary equipment, including the chemical, solvents, glassware, and labeled waste containers, are readily available.
- **PPE Inspection:** Inspect all PPE for damage or contamination before use.
- **Fume Hood Verification:** Confirm that the chemical fume hood is functioning correctly and the sash is at the appropriate height.

## Handling

- **Location:** All manipulations of **Methyl tetrahydro-2H-pyran-3-carboxylate** must be conducted within a certified chemical fume hood.[4][5]
- **Dispensing:** Carefully dispense the required amount of the chemical, avoiding splashing and the generation of aerosols.
- **Ignition Sources:** As a combustible liquid, keep it away from open flames, hot plates, and other potential ignition sources.[1][4]
- **Storage:** Store the chemical in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[6]

## Disposal Plan

Proper disposal is a critical aspect of the chemical lifecycle to ensure environmental protection and laboratory safety.

- **Waste Categorization:** **Methyl tetrahydro-2H-pyran-3-carboxylate** is a non-halogenated organic solvent.
- **Waste Container:** Dispose of all waste containing this chemical in a designated, clearly labeled "Non-Halogenated Organic Waste" container.[7][8][9] Do not mix with halogenated waste.
- **Container Requirements:** The waste container must be made of a compatible material, have a secure screw-top cap, and be kept closed when not in use.[7][10]

- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and a complete list of its contents, including the full chemical name of **Methyl tetrahydro-2H-pyran-3-carboxylate**.[\[7\]](#)[\[10\]](#)
- Collection: When the container is full, arrange for its collection by your institution's environmental health and safety department.

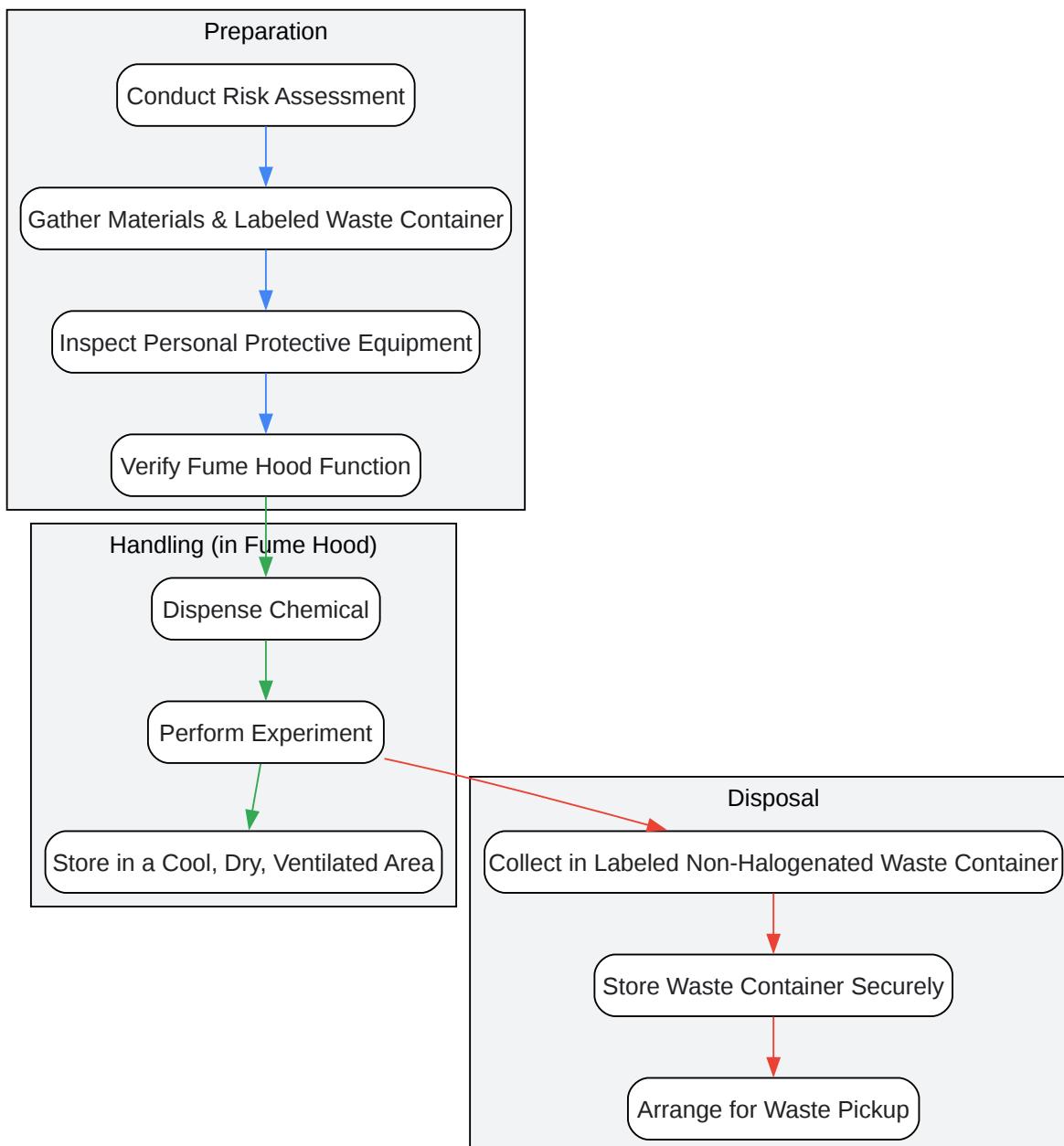
## Data Presentation

The following table summarizes key quantitative data for **Methyl tetrahydro-2H-pyran-3-carboxylate**.

Property	Value	Source
CAS Number	18729-20-9	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	144.17 g/mol	
GHS Classification	Flammable Liquid, Category 4; Serious Eye Damage/Eye Irritation, Category 2A	<a href="#">[1]</a>
Hazard Statements	H227: Combustible liquid; H319: Causes serious eye irritation	<a href="#">[1]</a>

## Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **Methyl tetrahydro-2H-pyran-3-carboxylate**.

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Caption: Workflow for the safe handling of **Methyl tetrahydro-2H-pyran-3-carboxylate**.

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